Biological Significance of Menaquinone-4 Epoxide Formation

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Compound of Interest

Compound Name: *Menaquinone 4-d7 2,3-Epoxide*

Cat. No.: *B15144117*

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Executive Summary

Menaquinone-4 (MK-4) is the dominant tissue-specific form of Vitamin K in humans, synthesized from phylloquinone via the UBIAD1 enzyme.[1] The formation of Menaquinone-4 2,3-epoxide (MK-4O) is not merely a metabolic waste product; it is the stoichiometric byproduct of the post-translational modification of Vitamin K-Dependent Proteins (VKDPs).

Recent discoveries have elevated the status of the MK-4 cycle from a simple salvage pathway to a critical regulator of cellular survival. The formation and subsequent reduction of MK-4 epoxide are central to:

- Protein Activation: The obligatory coupling of epoxide formation to

  -glutamyl carboxylation (GGCX).
- Ferroptosis Suppression: The non-canonical reduction of MK-4 by FSP1 acts as a potent radical-trapping antioxidant.
- Warfarin Resistance: Differential kinetics of MK-4O reduction by VKORC1 and VKORC1L1.

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Biochemistry of MK-4 Epoxide Formation[2]

The Carboxylation-Epoxidation Coupling

The formation of MK-4 epoxide occurs in the Endoplasmic Reticulum (ER). It is catalyzed by

-Glutamyl Carboxylase (GGCX).[2] This reaction is strictly coupled: for every glutamate residue converted to

-carboxyglutamate (Gla), one molecule of MK-4 hydroquinone (MK-4H

) is oxidized to MK-4 epoxide (MK-4O).

- Substrate: MK-4 Hydroquinone (Reduced form).
- Co-factors: O

  , CO

  .
- Product: MK-4 2,3-epoxide + H

  O.
- Energetics: The energy derived from the oxidation of the hydroquinone drives the abstraction of the

  -proton from the glutamate residue.

Structural Specificity

Unlike Phylloquinone (K1), MK-4 possesses an unsaturated geranylgeranyl side chain. While the naphthoquinone ring is the functional center for redox cycling, the lipophilic side chain dictates tissue distribution and enzyme affinity.

- VKORC1 Affinity: VKORC1 shows high affinity for MK-4 epoxide (similar to K1 epoxide) but significantly lower affinity for longer chain menaquinones (e.g., MK-7).
- Tissue Localization: MK-4 epoxide formation is ubiquitous but highest in the pancreas, brain, and arterial walls, correlating with local Gla-protein synthesis (e.g., MGP, Gas6).

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The Recycling Pathways: Canonical vs. Non-Canonical

The biological significance of the epoxide lies in its obligatory recycling. Accumulation of the epoxide (high MK-4O/MK-4 ratio) is toxic and indicates pathway blockade (e.g., warfarin).

Canonical Pathway (Warfarin-Sensitive)

Enzyme: Vitamin K Epoxide Reductase Complex Subunit 1 (VKORC1).[3]

- Function: Reduces MK-4O

  MK-4 (Quinone)

  MK-4H

  (Hydroquinone).
- Mechanism: Thioredoxin-like dithiol-disulfide exchange.
- Inhibition: Warfarin binds to the transmembrane domain, preventing the reduction.

Non-Canonical Pathway (Warfarin-Resistant)

Enzyme: Ferroptosis Suppressor Protein 1 (FSP1).

- Function: Reduces MK-4 Quinone

  MK-4H

  .
- Significance: This pathway maintains the antioxidant pool of Vitamin K even when VKORC1 is inhibited. It explains why high-dose Vitamin K can bypass warfarin toxicity. Note: FSP1 does not efficiently reduce the epoxide; it reduces the quinone. Therefore, VKORC1 activity is still required to clear the epoxide.

Visualization of the MK-4 Cycle

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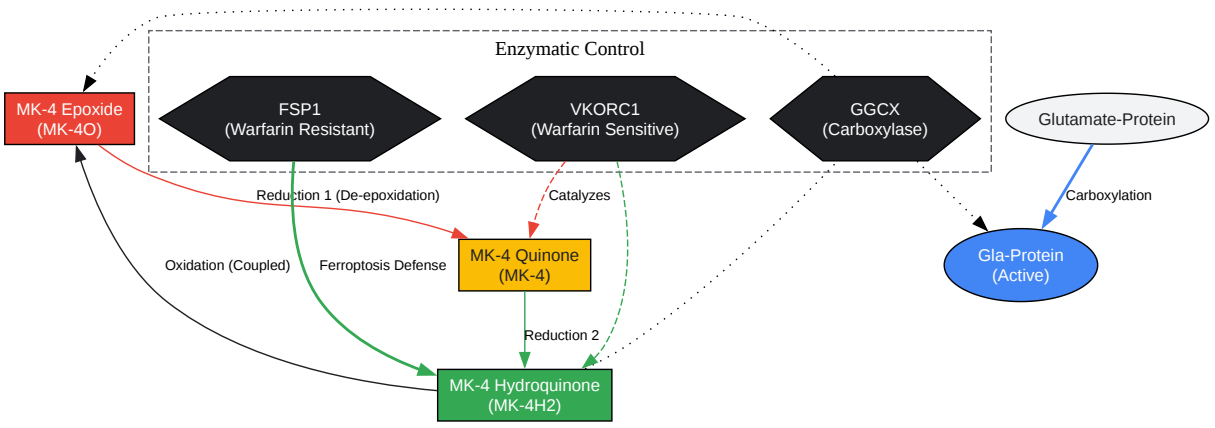

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Caption: The MK-4 Cycle. GGCX drives epoxide formation coupled to protein activation. VKORC1 recycles the epoxide.[4] FSP1 provides a warfarin-resistant shunt to regenerate the antioxidant hydroquinone form.

Physiological Significance

Quantitative Marker of Carboxylation

Because the reaction is 1:1, the rate of MK-4 epoxide formation is a direct proxy for the rate of protein carboxylation.

- Clinical Insight: In patients on Vitamin K Antagonists (VKA), the accumulation of MK-4 epoxide (measurable in plasma) correlates with the inhibition of clotting factor synthesis.

Ferroptosis and Oxidative Stress

Recent findings (Nature, 2022) identified the reduced form (MK-4H

) as a potent anti-ferroptotic agent.

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- Mechanism: MK-4H

  traps lipid peroxyl radicals in the plasma membrane.

- Epoxide Role: The formation of the epoxide consumes the antioxidant form. Therefore, efficient recycling of the epoxide by VKORC1 (or VKORC1L1 in the ER) is essential to maintain the cellular antioxidant potential.

Enzyme Kinetics: MK-4 vs. K1

VKORC1 processes MK-4 epoxide with distinct kinetics compared to Phylloquinone (K1) epoxide.

Parameter	Phylloquinone (K1) Epoxide	Menaquinone-4 (MK-4) Epoxide	Biological Implication
Km (Affinity)	~4.15 M	~11.24 M	VKORC1 has lower affinity for MK-4O; higher concentrations needed for saturation.
Vmax (Activity)	Lower	Higher (up to 5x)	Once bound, VKORC1 reduces MK-4O more rapidly than K1O.
Tissue Source	Diet (Liver accumulation)	Endogenous (UBIAD1 synthesis)	MK-4O formation is controlled locally in extrahepatic tissues.

Experimental Protocols

Protocol: LC-MS/MS Quantification of MK-4 and MK-4 Epoxide

To study the significance of epoxide formation, one must accurately measure the Epoxide:Quinone ratio.

Reagents:

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- Standards: MK-4, MK-4 Epoxide (synthetic), d7-MK-4 (Internal Standard).
- Column: C18 or PFP (Pentafluorophenyl) for enhanced separation of isomers.

Workflow:

- Sample Prep:
  - Aliquot 200

    L plasma/tissue homogenate.
  - Add internal standard (d7-MK-4).
  - Crucial Step: Perform Liquid-Liquid Extraction (LLE) using Hexane:Ethanol (4:1). Avoid strong acids which may degrade the epoxide.
  - Evaporate under nitrogen; reconstitute in Methanol.
- LC Parameters:
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Methanol/Isopropanol.
  - Gradient: 80% B to 100% B over 5 mins.
- MS/MS Transitions (MRM):
  - MK-4: 445.3

    187.1 (Quantifier).
  - MK-4 Epoxide: 461.3

    161.1 (Distinct shift +16 Da).
- Calculation:
  - Calculate the Epoxide Ratio:

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- Interpretation: A ratio > 10% suggests VKOR inhibition or Vitamin K deficiency.

Protocol: In Vitro VKOR Activity Assay

Objective: Determine if a drug candidate inhibits the recycling of MK-4 epoxide.

- Microsome Preparation: Isolate microsomes from HEK293 cells overexpressing VKORC1.
- Reaction Mix:
  - Buffer: 200 mM HEPES, pH 7.4, 150 mM KCl.
  - Substrate: 10

    M MK-4 Epoxide.
  - Reductant: 5 mM DTT (Dithiothreitol) - activates VKOR in vitro.[3]
- Incubation: 30 minutes at 37°C.
- Termination: Add ice-cold Isopropanol containing Internal Standard.
- Analysis: Measure the conversion of MK-4 Epoxide

  MK-4 Quinone via LC-MS/MS.

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